

Essential Safety and Logistical Information for Handling Erdosteine-13C4

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Compound of Interest		
Compound Name:	Erdosteine-13C4	
Cat. No.:	B12432074	Get Quote

13C4, a stable isotope-labeled form of the mucolytic agent Erdosteine, stringent adherence to safety and logistical protocols is paramount. This document provides essential, immediate guidance on the safe handling, operation, and disposal of **Erdosteine-13C4**, ensuring the integrity of research and the safety of laboratory personnel.

Personal Protective Equipment (PPE) and Engineering Controls

The use of appropriate personal protective equipment and engineering controls is the first line of defense against potential exposure to **Erdosteine-13C4**. While the toxicological properties of this specific labeled compound have not been thoroughly investigated, it should be handled with the same caution as its parent compound, Erdosteine.

Engineering Controls:

- Ventilation: Use process enclosures, local exhaust ventilation (such as a fume hood), or other engineering controls to maintain airborne levels below recommended exposure limits.
 [1]
- Safety Shower and Eye Wash: Ensure that a safety shower and eye wash station are readily accessible in the immediate work area.

Personal Protective Equipment: A comprehensive PPE plan should be implemented as follows:



Protection Type	Specification	Rationale
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved full-facepiece airline respirator in positive pressure mode with emergency escape provisions. A dust respirator is recommended.	To prevent inhalation of the solid compound, which may be toxic if inhaled and can cause respiratory tract irritation.[1]
Hand Protection	Handle with compatible chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.	To prevent skin contact, as the compound may be harmful if absorbed through the skin and can cause skin irritation.[1]
Eye Protection	Wear safety glasses with side- shields conforming to EN166 or NIOSH-approved safety goggles. A face shield may be necessary for splash hazards.	To protect against eye irritation or serious eye damage.[1][2]
Skin and Body Protection	Wear appropriate protective clothing, such as a lab coat, to prevent skin exposure.	To minimize the risk of skin contact and absorption.[1]

Health Hazards and First Aid Measures

Understanding the potential health hazards and the appropriate first aid response is critical in case of accidental exposure.

Potential Health Effects:

- Inhalation: May be toxic if inhaled and may cause respiratory tract irritation.[1]
- Ingestion: Harmful if swallowed.[1]
- Skin Contact: May be harmful if absorbed through the skin and may cause skin irritation.[1]
- Eye Contact: May cause serious eye irritation.[2]



First Aid Procedures:

Exposure Route	First Aid Instructions
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. If skin irritation persists, seek medical attention.[3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[4]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[3]

Operational Plan: Handling and Storage

Proper handling and storage procedures are essential to maintain the quality and stability of **Erdosteine-13C4** and to ensure a safe laboratory environment.

Handling:

- Avoid formation of dust and aerosols.[3]
- Do not breathe dust, fume, gas, mist, vapors, or spray.[1]
- Wash hands thoroughly after handling.[1]
- Use in a well-ventilated place.[3]
- Ground all equipment containing the material to prevent electrostatic discharge.[1]



Storage:

- Keep container tightly closed in a dry and well-ventilated place.[1]
- Recommended long-term storage is at -20°C.[1] For short-term storage, refrigeration at 2-8°C is also suggested.[5]
- Store away from strong oxidizing agents.[1]

Disposal Plan

The disposal of **Erdosteine-13C4** and any contaminated materials must be conducted in a manner that is safe and compliant with all federal, state, and local regulations.

General Guidelines:

- Product: Dispose of the unused product in a manner consistent with federal, state, and local regulations.[1]
- Contaminated Packaging: Dispose of as unused product.[1]
- Stable Isotopes: As Erdosteine-13C4 is a stable isotope-labeled compound and not radioactive, no special precautions for radioactivity are required for its disposal. The waste should be handled according to its chemical hazards.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **Erdosteine-13C4** is provided below for easy reference.



Property	Value
Appearance	Off-white solid[6]
Molecular Formula	C ₄ ¹³ C ₄ H ₁₁ NO ₄ S ₂ [7]
Molecular Weight	253.27 g/mol [7]
Purity	≥98%[8]
Isotopic Enrichment	99 atom % ¹³ C[7]
Solubility	Soluble in DMSO and Methanol (sparingly).[1]
Storage Temperature	-20°C (long term)[1], 2-8°C (short term)[5]

Experimental Protocol: Erdosteine-13C4 as an Internal Standard for LC-MS/MS Analysis

Erdosteine-13C4 is primarily used as an internal standard (IS) for the quantitative analysis of Erdosteine in biological matrices by liquid chromatography-tandem mass spectrometry (LC-MS/MS).[2] The following is a general protocol outline based on established methods for Erdosteine analysis.

- 1. Preparation of Stock and Working Solutions:
- Stock Solutions (1 mg/mL): Prepare stock solutions of both Erdosteine and Erdosteine-13C4 (IS) in methanol.[9]
- Working Solutions: Prepare working standard solutions of Erdosteine and a working IS solution by diluting the respective stock solutions with methanol to the desired concentrations.[9]
- 2. Sample Preparation (Plasma):
- To a 100 μL aliquot of the plasma sample, add the internal standard (**Erdosteine-13C4**).[10]
- Perform a protein precipitation step by adding a suitable solvent (e.g., acetonitrile).

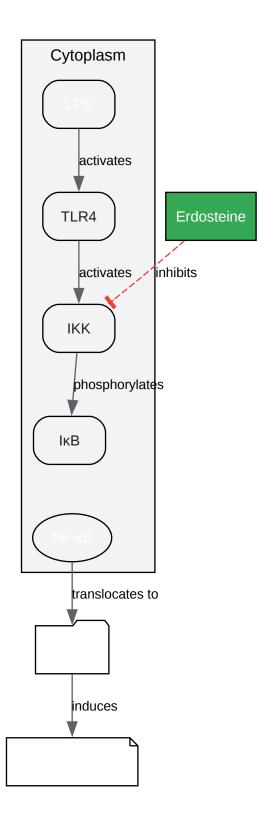


- Vortex and centrifuge the samples to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase for injection into the LC-MS/MS system.[11]
- 3. LC-MS/MS Analysis:
- Chromatographic Separation: Utilize a C18 column with a mobile phase consisting of an aqueous component (e.g., 0.1% formic acid in water) and an organic component (e.g., acetonitrile) in a gradient or isocratic elution.[9]
- Mass Spectrometry Detection: Operate the mass spectrometer in the positive ion electrospray ionization (ESI+) mode. Monitor the specific mass transitions (MRM) for Erdosteine and Erdosteine-13C4.[9][11]
- 4. Quantification:
- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the analyte.
- Determine the concentration of Erdosteine in the unknown samples by interpolating their peak area ratios from the calibration curve.

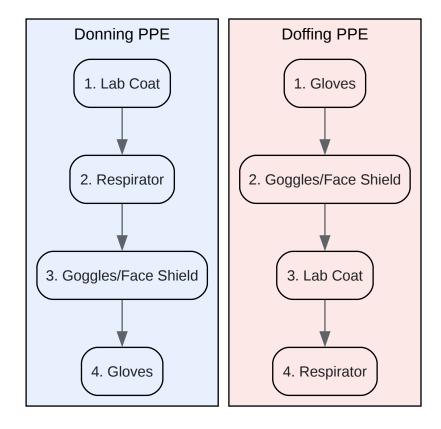
Signaling Pathway and Experimental Workflow

Erdosteine's Anti-Inflammatory Mechanism: Erdosteine has been shown to exert anti-inflammatory effects by inhibiting the activation of the nuclear factor-kappa B (NF-κB) signaling pathway, which is a key regulator of inflammation.









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